

CAS number 55666-43-8 properties and synonyms

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Compound of Interest

Compound Name: *Tert-butyl 3-bromopropionate*

Cat. No.: *B1266860*

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An In-depth Technical Guide to CAS Number 55666-43-8: tert-Butyl 3-bromopropionate

This technical guide provides a comprehensive overview of the chemical compound with CAS number 55666-43-8, identified as tert-Butyl 3-bromopropionate. Intended for researchers, scientists, and professionals in drug development and chemical synthesis, this document details the compound's properties, synonyms, and applications, with a focus on its role as a synthetic intermediate.

Chemical Identity and Synonyms

The compound registered under CAS number 55666-43-8 is tert-Butyl 3-bromopropionate. It is a valuable alkylating agent in organic synthesis, notable for introducing a protected carboxylic acid moiety.

Table 1: Synonyms and Identifiers

Type	Identifier	Source
IUPAC Name	tert-butyl 3-bromopropanoate	[1]
CAS Number	55666-43-8	[2]
Molecular Formula	C ₇ H ₁₃ BrO ₂	[2]
Synonym	2-(tert-Butoxycarbonyl)ethyl bromide	[3]
Synonym	3-Bromopropionic acid tert-butyl ester	[4]
Synonym	Propanoic acid, 3-bromo-, 1,1-dimethylethyl ester	[3]
InChI Key	RMWVUWLBLWBQDS-UHFFFAOYSA-N	[3]
Canonical SMILES	<chem>CC(C)(C)OC(=O)CCBr</chem>	[3]
MDL Number	MFCD04974087	[2]

Physicochemical Properties

The physical and chemical properties of tert-Butyl 3-bromopropionate are summarized below. This data is essential for its handling, storage, and application in experimental settings.

Table 2: Physicochemical Data

Property	Value	Source
Molecular Weight	209.08 g/mol	[2]
Appearance	Colorless to light yellow liquid	[5]
Boiling Point	30 °C at 0.2 mmHg	[6]
Density	1.253 g/mL at 25 °C	[6]
Refractive Index (n _{20/D})	1.4470	[6]
Flash Point	92 °C (197.6 °F) - closed cup	[6]
Solubility	Soluble in organic solvents like ethanol and acetone; insoluble in water.	[5]
Storage Temperature	2-8°C	[6]

Health and Safety Information

Appropriate safety precautions must be observed when handling tert-Butyl 3-bromopropionate due to its potential hazards.

Table 3: GHS Hazard and Precautionary Statements

Category	Information	Source
Signal Word	Warning	[6]
Pictogram	GHS07 (Exclamation Mark)	[1]
Hazard Statements	H302: Harmful if swallowed. H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.	[6]
Precautionary Statements	P261, P264, P270, P271, P280, P301+P317, P302+P352, P304+P340, P305+P351+P338, P319, P321, P330, P332+P317, P337+P317, P362+P364, P403+P233, P405, P501	[1]
Personal Protective Equipment	Eyeshields, gloves, and appropriate respirator should be worn.	[6]

Applications in Synthesis

tert-Butyl 3-bromopropionate is primarily used as a reagent in organic synthesis. Its principal function is the S-alkylation of thiols and N-alkylation of amines to introduce a $-(\text{CH}_2)_2\text{-COO-tBu}$ group. This functional group serves as a protected propionic acid, which can be deprotected under acidic conditions (e.g., using trifluoroacetic acid) to reveal the carboxylic acid.[7][8] This strategy is common in the synthesis of more complex molecules, including inhibitors for enzymes and proteolysis targeting chimeras (PROTACs).[7][9]

Experimental Protocol: S-Alkylation of a Thiol

The following is a representative protocol for the S-alkylation of a generic thiol (R-SH) using tert-Butyl 3-bromopropionate. This procedure is based on methodologies described in the literature where similar alkylations are performed.[7]

Objective: To synthesize a tert-butyl 3-(alkylthio)propanoate ($R-S-(CH_2)_2-COO-tBu$).

Materials:

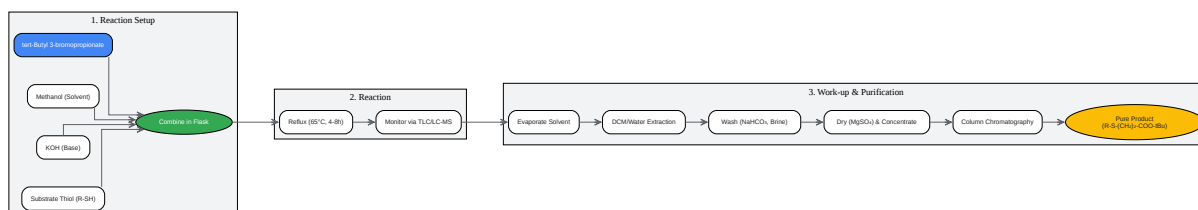
- Substrate Thiol ($R-SH$)
- tert-Butyl 3-bromopropionate (CAS 55666-43-8)
- Potassium Hydroxide (KOH) or other suitable base (e.g., K_2CO_3 , DIPEA)
- Methanol (MeOH), anhydrous
- Dichloromethane (DCM)
- Saturated aqueous sodium bicarbonate ($NaHCO_3$) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate ($MgSO_4$) or sodium sulfate (Na_2SO_4)
- Round-bottom flask, magnetic stirrer, reflux condenser, separatory funnel, rotary evaporator.

Procedure:

- Reaction Setup: To a round-bottom flask containing a magnetic stir bar, add the substrate thiol (1.0 eq) and anhydrous methanol (approx. 0.1 M concentration).
- Basification: Add potassium hydroxide (1.1 eq) to the solution and stir until it is fully dissolved.
- Addition of Alkylating Agent: Add tert-Butyl 3-bromopropionate (1.2 eq) to the reaction mixture.
- Reaction: Equip the flask with a reflux condenser and heat the mixture to reflux (approximately $65^\circ C$ for methanol).
- Monitoring: Monitor the reaction progress using Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS) until the starting thiol is consumed (typically 4-

8 hours).

- Work-up:
 - Allow the reaction mixture to cool to room temperature.
 - Remove the methanol under reduced pressure using a rotary evaporator.
 - Partition the residue between dichloromethane and water.
 - Transfer the mixture to a separatory funnel. Separate the layers and extract the aqueous layer twice more with dichloromethane.
 - Combine the organic layers and wash sequentially with saturated aqueous NaHCO_3 solution and brine.
- Drying and Concentration: Dry the combined organic layer over anhydrous MgSO_4 , filter, and concentrate the solvent under reduced pressure to yield the crude product.
- Purification: Purify the crude product by flash column chromatography on silica gel using an appropriate solvent system (e.g., a gradient of ethyl acetate in hexanes) to obtain the pure tert-butyl 3-(alkylthio)propanoate.



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Caption: Workflow for the S-alkylation of a thiol using tert-Butyl 3-bromopropionate.

Conclusion

CAS number 55666-43-8, or tert-Butyl 3-bromopropionate, is a key synthetic intermediate rather than a biologically active agent. Its utility lies in its ability to function as an effective alkylating agent for introducing a protected three-carbon carboxylic acid chain. The data and protocols provided in this guide are intended to support researchers in the safe and effective use of this compound in their synthetic endeavors.

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References

- 1. jmaterenvirosci.com [jmaterenvirosci.com]
- 2. tert-Butyl 3-bromopropionate 97 55666-43-8 [sigmaaldrich.com]
- 3. CN111253255A - Preparation method of 3-bromopropionate compound - Google Patents [patents.google.com]
- 4. benchchem.com [benchchem.com]
- 5. benchchem.com [benchchem.com]
- 6. tert-ブチル 3-ブロモプロピオナート 97% | Sigma-Aldrich [sigmaaldrich.com]
- 7. Sciencemadness Discussion Board - Tert-butyl alkylation with t-BuBr - Powered by XMB 1.9.11 [sciencemadness.org]
- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [CAS number 55666-43-8 properties and synonyms]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1266860#cas-number-55666-43-8-properties-and-synonyms]

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